

An In-depth Technical Guide on the Physicochemical Properties of 2-Methylbenzamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylbenzamide

Cat. No.: B359558

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Methylbenzamide** (o-Toluamide). The document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this compound for its application in synthesis and pharmaceutical research. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, detailed experimental protocols for the determination of key physicochemical parameters are provided, alongside a visual representation of a common synthetic pathway.

Introduction

2-Methylbenzamide, also known as o-Toluamide, is an organic compound belonging to the amide family. Structurally, it features a benzene ring substituted with a methyl group and an amide functional group.^[1] This arrangement influences its chemical reactivity and physical properties, making it a valuable intermediate in organic synthesis. Notably, it has been utilized in the total synthesis of complex molecules such as the phenolic protoberberine alkaloid, cerasonine.^{[2][3]} A thorough understanding of its physicochemical properties is paramount for its effective use in laboratory and industrial settings.

Physicochemical Properties

The physicochemical properties of **2-Methylbenzamide** are summarized in the tables below. These properties are crucial for predicting its behavior in various solvents, its potential for oral absorption, and its stability under different conditions.

Table 1: General and Physical Properties

| Property | Value | Reference |
|-------------------|---|-----------|
| Molecular Formula | C ₈ H ₉ NO | [4][5] |
| Molecular Weight | 135.16 g/mol | [2][4] |
| Appearance | White to off-white powder/crystalline solid | [1][4] |
| Melting Point | 141-142 °C | [2][5][6] |
| Boiling Point | 248.86 °C (estimated) | [5] |
| Flash Point | 107.6 °C | [5] |
| Density | 1.086 g/cm ³ | [5] |

Table 2: Solubility and Partitioning Characteristics

| Property | Value | Reference |
|----------------------------|---|-----------|
| Water Solubility | Insoluble in cold water; very soluble in hot water. Less than 1 mg/mL at 22.2 °C. | [2][4][7] |
| Organic Solvent Solubility | Very soluble in alcohol. Very slightly soluble in benzene. | [2][5] |
| pKa | 16.01 ± 0.50 (Predicted) | [5] |
| LogP | 0.8 (Computed) | [4] |

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **2-Methylbenzamide**.

Melting Point Determination

The melting point of **2-Methylbenzamide** can be determined using the capillary method with a melting point apparatus.^{[2][6]}

- Apparatus: Melting point apparatus, capillary tubes, thermometer, mortar and pestle.
- Procedure:
 - A small sample of **2-Methylbenzamide** is finely powdered using a mortar and pestle.
 - The open end of a capillary tube is pressed into the powder to pack a small amount (2-3 mm in height) of the sample into the closed end.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a rate of 10-15 °C per minute initially, and then the heating rate is reduced to 1-2 °C per minute as the temperature approaches the expected melting point.
 - The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire solid has turned into a clear liquid is recorded as the completion of melting. This range is reported as the melting point.

Solubility Determination

The solubility of **2-Methylbenzamide** in various solvents can be determined by the equilibrium saturation method.

- Apparatus: Vials with screw caps, analytical balance, magnetic stirrer, temperature-controlled bath, filtration apparatus.
- Procedure:
 - An excess amount of **2-Methylbenzamide** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed vial.

- The mixture is agitated in a temperature-controlled bath (e.g., 25 °C) for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- The saturated solution is allowed to stand, and a sample is carefully withdrawn and filtered to remove any undissolved solid.
- The concentration of **2-Methylbenzamide** in the filtrate is determined using a suitable analytical method, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- The solubility is expressed in units of mass per volume (e.g., mg/mL).

pKa Determination

The acid dissociation constant (pKa) of **2-Methylbenzamide** can be determined by potentiometric titration.

- Apparatus: Potentiometer with a pH electrode, magnetic stirrer, burette, beaker.
- Procedure:
 - A known amount of **2-Methylbenzamide** is dissolved in a suitable solvent mixture (e.g., water-methanol) to create a solution of known concentration.
 - The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed in the solution.
 - The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH), added in small, precise increments from a burette.
 - The pH of the solution is recorded after each addition of the titrant.
 - A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point of the titration curve.

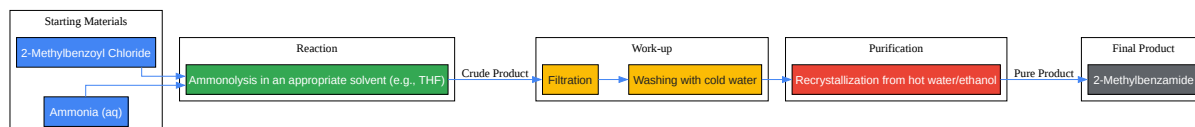
LogP Determination

The octanol-water partition coefficient (LogP) of **2-Methylbenzamide** can be determined using the shake-flask method.^{[4][8]}

- Apparatus: Separatory funnel or centrifuge tubes, mechanical shaker, analytical instrumentation (e.g., HPLC-UV).
- Procedure:
 - n-Octanol and water are mutually saturated by shaking them together for 24 hours and then allowing the phases to separate.
 - A known amount of **2-Methylbenzamide** is dissolved in one of the phases (usually n-octanol).
 - A known volume of the solute-containing phase is mixed with a known volume of the other phase in a separatory funnel or centrifuge tube.
 - The mixture is shaken for a set period (e.g., 1-2 hours) to allow for the partitioning of the solute between the two phases to reach equilibrium.
 - The mixture is then centrifuged or allowed to stand until the two phases are clearly separated.
 - The concentration of **2-Methylbenzamide** in each phase is determined using a suitable analytical method.
 - The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. LogP is the logarithm of this value.

Synthesis Workflow

A common method for the synthesis of amides is the reaction of a carboxylic acid derivative, such as an acyl chloride, with ammonia. The following diagram illustrates a plausible workflow for the synthesis of **2-Methylbenzamide** from 2-methylbenzoyl chloride.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A New Straightforward Method for Lipophilicity (logP) Measurement using ^{19}F NMR Spectroscopy [jove.com]
- 2. LogP / LogD shake-flask method [protocols.io]
- 3. researchgate.net [researchgate.net]
- 4. encyclopedia.pub [encyclopedia.pub]
- 5. researchgate.net [researchgate.net]
- 6. creative-bioarray.com [creative-bioarray.com]
- 7. Potentiometric Determination of Acid Dissociation Constants (pKa) for an Anticancer Pyrrole-Imidazole Polyamide - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Setup and validation of shake-flask procedures for the determination of partition coefficients (logD) from low drug amounts - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of 2-Methylbenzamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b359558#physicochemical-properties-of-2-methylbenzamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com